

The Solubility of Biotin-C10-NHS Ester in DMSO: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Biotin-C10-NHS Ester

Cat. No.: B1406924

[Get Quote](#)

This technical guide provides a comprehensive overview of the solubility characteristics of **Biotin-C10-NHS Ester** in Dimethyl Sulfoxide (DMSO). Designed for researchers, scientists, and drug development professionals, this document details quantitative solubility data, experimental protocols for solubility determination and bioconjugation, and logical workflows for key procedures. While specific quantitative data for the C10 variant is not extensively published, this guide draws upon data from structurally similar Biotin-NHS ester compounds to provide a robust framework for its use.

Biotin-C10-NHS Ester is an amine-reactive biotinylation reagent. It consists of three key components: a biotin moiety for high-affinity binding to avidin and streptavidin, a 10-carbon alkyl chain (C10) spacer arm, and a reactive N-hydroxysuccinimide (NHS) ester. The NHS ester facilitates the covalent labeling of primary amines on molecules such as proteins and peptides. This reagent is also utilized as an alkyl/ether-based PROTAC linker in the synthesis of proteolysis-targeting chimeras[1][2].

Quantitative Solubility Data

The solubility of Biotin-NHS esters in DMSO can vary based on factors such as the specific spacer arm, compound purity, and the hygroscopic nature of the solvent. It is crucial to use fresh, anhydrous DMSO for optimal dissolution, as moisture can significantly reduce solubility and promote the hydrolysis of the NHS ester[3][4]. The use of sonication or gentle heating can also aid in dissolving the compound[5].

Below is a summary of reported solubility values for various Biotin-NHS ester compounds in DMSO.

Compound Name	Solvent	Reported Solubility	Source(s)
(+)-Biotin N-hydroxysuccinimide ester	DMSO	68 mg/mL	
Biotin NHS	DMSO	62.5 mg/mL (with ultrasound)	
NHS-D-Biotin	DMSO	≥ 30 mg/mL	
Biotin-NHS	DMSO	~20 mg/mL	
NHS-Biotin	DMSO	≥ 17.07 mg/mL	

Experimental Protocols

Accurate and reproducible results depend on precise protocol execution. The following sections provide detailed methodologies for preparing stock solutions, determining solubility, and performing a common biotinylation reaction.

Protocol for Preparing a Concentrated Stock Solution

Preparing a concentrated stock solution in DMSO is the first step for most applications. Due to the susceptibility of the NHS ester to hydrolysis, it is recommended to prepare solutions fresh before use and avoid long-term storage in aqueous buffers.

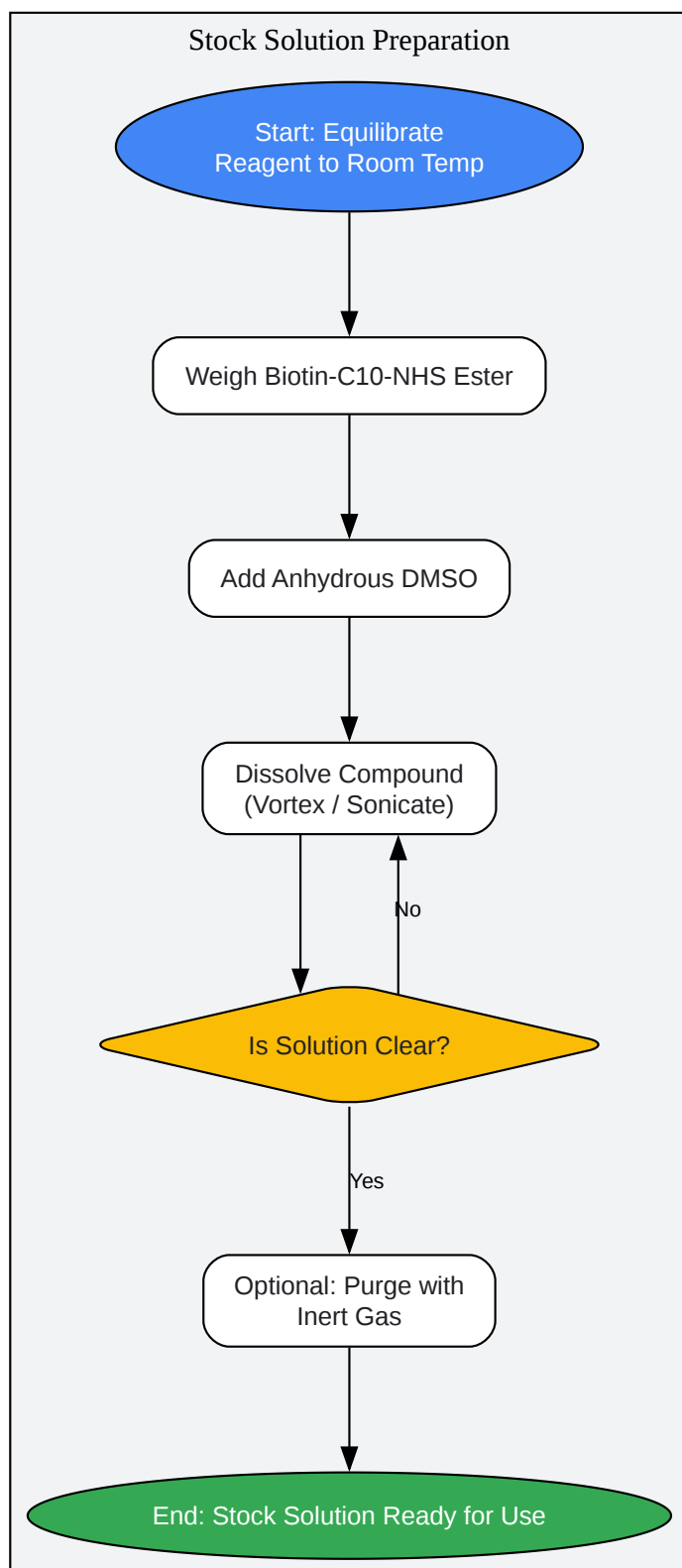
Materials:

- **Biotin-C10-NHS Ester**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer and/or sonicator
- Inert gas (e.g., Nitrogen or Argon) (optional but recommended)

Procedure:

- Equilibrate the vial of **Biotin-C10-NHS Ester** to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of the compound in a suitable vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for a 20 mg/mL solution, add 1 mL of DMSO to 20 mg of the ester).
- To minimize moisture contamination, consider using a syringe technique with a nitrogen-purged bottle of DMSO.
- Vortex or sonicate the mixture until the solid is completely dissolved. The solution should be clear.
- If desired, purge the headspace of the vial with an inert gas before sealing to protect the NHS ester from degradation during brief storage.

Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **Biotin-C10-NHS Ester** stock solution in DMSO.

Protocol for Protein Biotinylation

This protocol provides a general procedure for labeling proteins with **Biotin-C10-NHS Ester**. The optimal molar excess of the biotin reagent may need to be determined empirically for each specific protein.

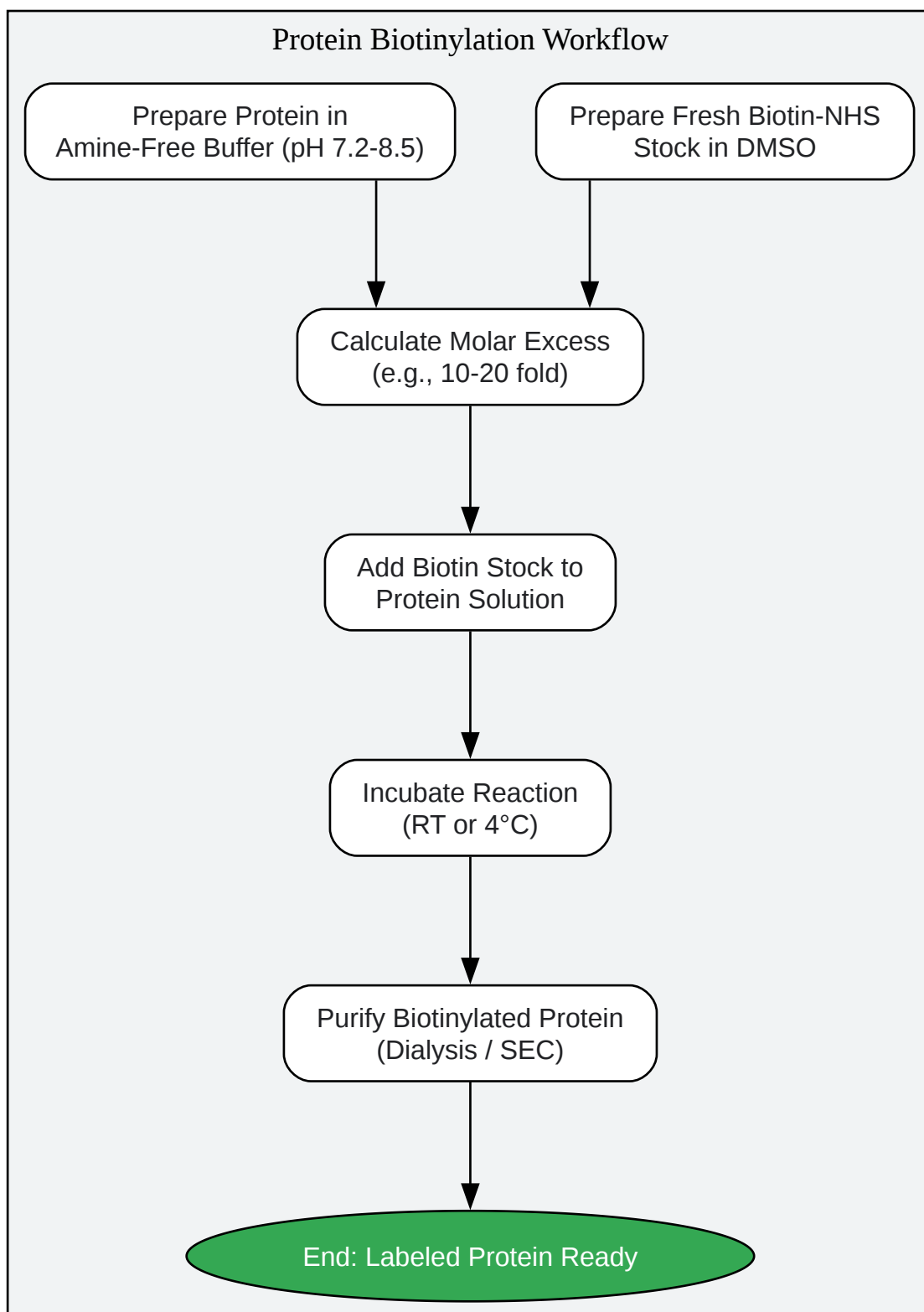
Materials:

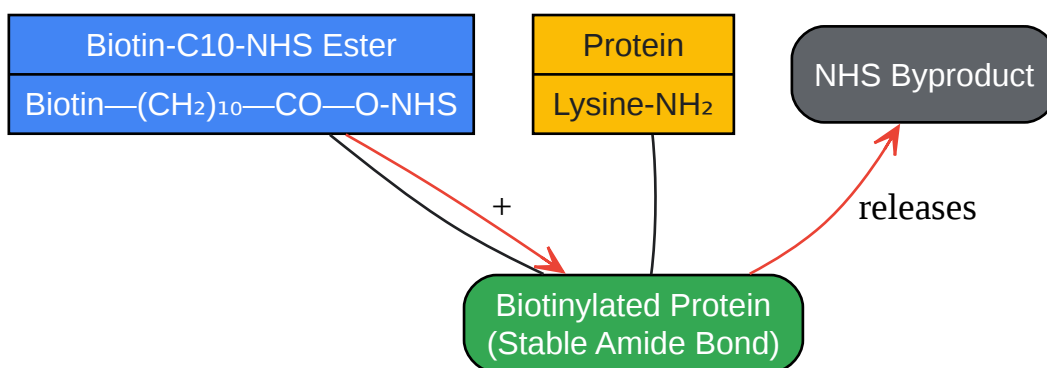
- Protein solution (1-10 mg/mL) in an amine-free buffer (e.g., PBS, pH 7.2-8.5)
- **Biotin-C10-NHS Ester** stock solution in DMSO (e.g., 10 mM)
- Method for removing excess biotin (e.g., dialysis, size-exclusion chromatography)

Procedure:

- Prepare the protein solution in an appropriate amine-free buffer (buffers like Tris or glycine will compete in the reaction).
- Immediately before use, prepare the **Biotin-C10-NHS Ester** stock solution in DMSO as described above.
- Calculate the required volume of the biotin stock solution to achieve the desired molar excess (a 10- to 20-fold molar excess is a common starting point).
- Add the calculated volume of the biotin stock solution to the protein solution while gently stirring. The final concentration of DMSO in the reaction should be kept low (typically <10%) to avoid protein denaturation.
- Incubate the reaction at room temperature for 30-60 minutes or on ice for 2 hours.
- Remove non-reacted biotin reagent using dialysis against PBS or a desalting column.

General Biotinylation Reaction Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [The Solubility of Biotin-C10-NHS Ester in DMSO: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1406924#solubility-of-biotin-c10-nhs-ester-in-dmsol\]](https://www.benchchem.com/product/b1406924#solubility-of-biotin-c10-nhs-ester-in-dmsol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com